

Citalopram-d6 Technical Specifications

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Compound Focus: Citalopram-d6

CAS No.: 1190003-26-9

Cat. No.: S916926

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The table below consolidates the key specifications for **Citalopram-d6** as a Certified Reference Material (CRM).

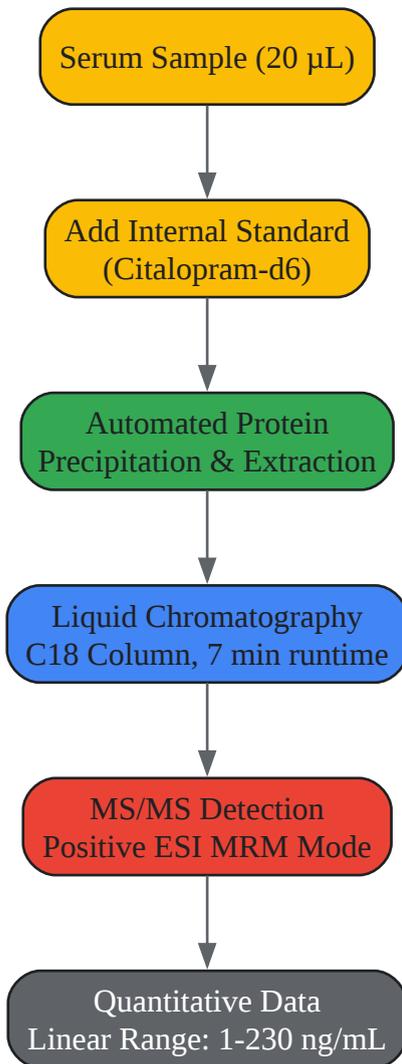
Specification Category	Details
IUPAC Name	1-[3-(Dimethylamino-d6)propyl]-1-(4-fluorophenyl)-1,3-dihydro-5-isobenzofurancarbonitrile [1]
CAS Number	1190003-26-9 [1] [2]
Molecular Formula	C ₂₀ H ₁₅ D ₆ FN ₂ O [1]
Molecular Weight	330.43 (free base) [1]
Form Supplied	C ₂₀ D ₆ H ₁₅ FN ₂ O · HBr (Hydrobromide salt) [2]
Molecular Weight (Salt Form)	411.34 [2]
Solution Concentration	100 µg/mL (as free base) [2]
Solvent	Methanol [2]
Primary Application	Internal Standard for LC-MS or GC-MS quantification of Citalopram in urine, serum, and plasma [2]

LC-MS/MS Protocol for Antidepressant Quantification

This detailed method, adapted from an open-access study, describes the simultaneous quantification of antidepressants in human serum using **Citalopram-d6** as an internal standard [3].

- **Sample Preparation:** The method uses only **20 µL of human serum**. The processing is automated using a JANUS G3 Robotic Liquid Handler, which improves reproducibility. It involves a simple protein precipitation and extraction technique [3].
- **Internal Standard Use:** **Citalopram-d6** and other deuterated analogs are added to the serum samples to correct for variability during sample preparation and instrument analysis [3].
- **Liquid Chromatography (LC) Conditions:**
 - **Column:** PerkinElmer Brownlee SPP C-18 (2.7 µm, 4.6 mm × 75 mm) maintained at 40°C.
 - **Mobile Phase:** A) Water with 0.1% Formic Acid; B) Acetonitrile with 0.1% Formic Acid.
 - **Gradient:** 95% A for 5 minutes, then a rapid switch to 95% B for 50 seconds, followed by re-equilibration to 95% A.
 - **Flow Rate:** 0.5 mL/min.
 - **Total Run Time:** 7 minutes per sample [3].
- **Mass Spectrometry (MS) Conditions:**
 - **Instrument:** Triple Quadrupole Mass Spectrometer.
 - **Ionization:** Electron Spray Injection (ESI) in **positive ion mode**.
 - **Detection Mode:** Multiple Reaction Monitoring (MRM).
 - **Source Conditions:** Nebulizer gas at 300 psi, source temperature at 400°C, and electrospray voltage of 5850 V [3].
- **Validation Data:**
 - **Linearity:** The method demonstrated a linearity of $R^2 \geq 0.99$ for all analytes.
 - **Precision:** The % Coefficient of Variation (% CV) was $\leq 20\%$ for all analytes across the validated range (1.0 to 230 ng/mL) [3].

This workflow can be visualized in the following diagram:



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Experimental workflow for quantifying antidepressants in serum using LC-MS/MS and internal standardization [3].

Key Considerations for Researchers

- **Obtaining a Certificate of Analysis:** The CoA is a lot-specific document that provides conclusive data on purity, concentration, and quality controls. You must **contact the manufacturer directly** (e.g., Cerilliant (a Sigma-Aldrich company) is a major supplier) to request the CoA for your specific purchased item [2].
- **Research Use Only:** It is important to note that materials like **Citalopram-d6** from commercial suppliers are typically labeled "**For Research Use Only. Not Intended for Diagnostic or**

Therapeutic Use" [1].

- **Method Applicability:** The LC-MS/MS protocol highlighted is designed for high-throughput clinical monitoring (e.g., Therapeutic Drug Monitoring in postpartum depression) and can be a robust starting point for your own method development [3].

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References

1. Citalopram-d6 | CAS 1190003-26-9 [scbt.com]
2. Citalopram-D6 HBr | Certified Solutions Standards [cerilliant.com]
3. An in-depth analysis of four classes of antidepressants ... [nature.com]

To cite this document: Smolecule. [Citalopram-d6 Technical Specifications]. Smolecule, [2026].

[Online PDF]. Available at: [<https://www.smolecule.com/products/b916926#citalopram-d6-certificate-of-analysis>]

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